

# Triphenylsulfonium hexafluoroantimonate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: *Triphenylsulfonium  
hexafluoroantimonate*

Cat. No.: *B15129288*

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## An In-depth Technical Guide to Triphenylsulfonium Hexafluoroantimonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety, chemical properties, and key applications of **triphenylsulfonium hexafluoroantimonate**. The information is tailored for professionals in research and development, with a focus on structured data, detailed experimental protocols, and visual representations of core processes.

## Material Identification and Properties

**Triphenylsulfonium hexafluoroantimonate** is a photoacid generator (PAG) widely used in industrial and research settings, particularly in photolithography and cationic polymerization. Upon exposure to ultraviolet (UV) radiation, it generates a strong acid, which then catalyzes subsequent chemical reactions.

Synonyms: Triphenylsulfonium Hexafluorostibate(V)[[1](#)]

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	57840-38-7	[1]
EC Number	260-980-2	[1]
Molecular Formula	C18H15F6SSb	[1][2]
Molecular Weight	499.13 g/mol	[2][3]
Appearance	White to light yellow crystalline powder	[1][4]
Melting Point	178 °C	[1]
Purity	>98.0% (HPLC)	[1]
Solubility	Soluble in a variety of organic solvents.	[4][3]
Storage Conditions	Room temperature, in a cool, dark place. Store under inert gas.	[5]
Conditions to Avoid	Hygroscopic.	[6][5]

## Safety and Hazard Information

Understanding the safety profile of **triphenylsulfonium hexafluoroantimonate** is critical for its handling and use in any laboratory or manufacturing setting.

Table 2: GHS Hazard and Precautionary Statements

Category	Statement Code	Statement Text	Source(s)
Hazard	H302+H332	Harmful if swallowed or if inhaled.	[1][6][5][7]
H411	Toxic to aquatic life with long lasting effects.	[1][6][5][7]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1][6][5][7]
P270	Do not eat, drink or smoke when using this product.	[1][5]	
P273	Avoid release to the environment.	[1][6][5][7]	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[5]	
P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	[1][6][5]	
P391	Collect spillage.	[1][6][5]	
P501	Dispose of contents/container to an approved waste disposal plant.	[6][5]	

Table 3: First Aid Measures

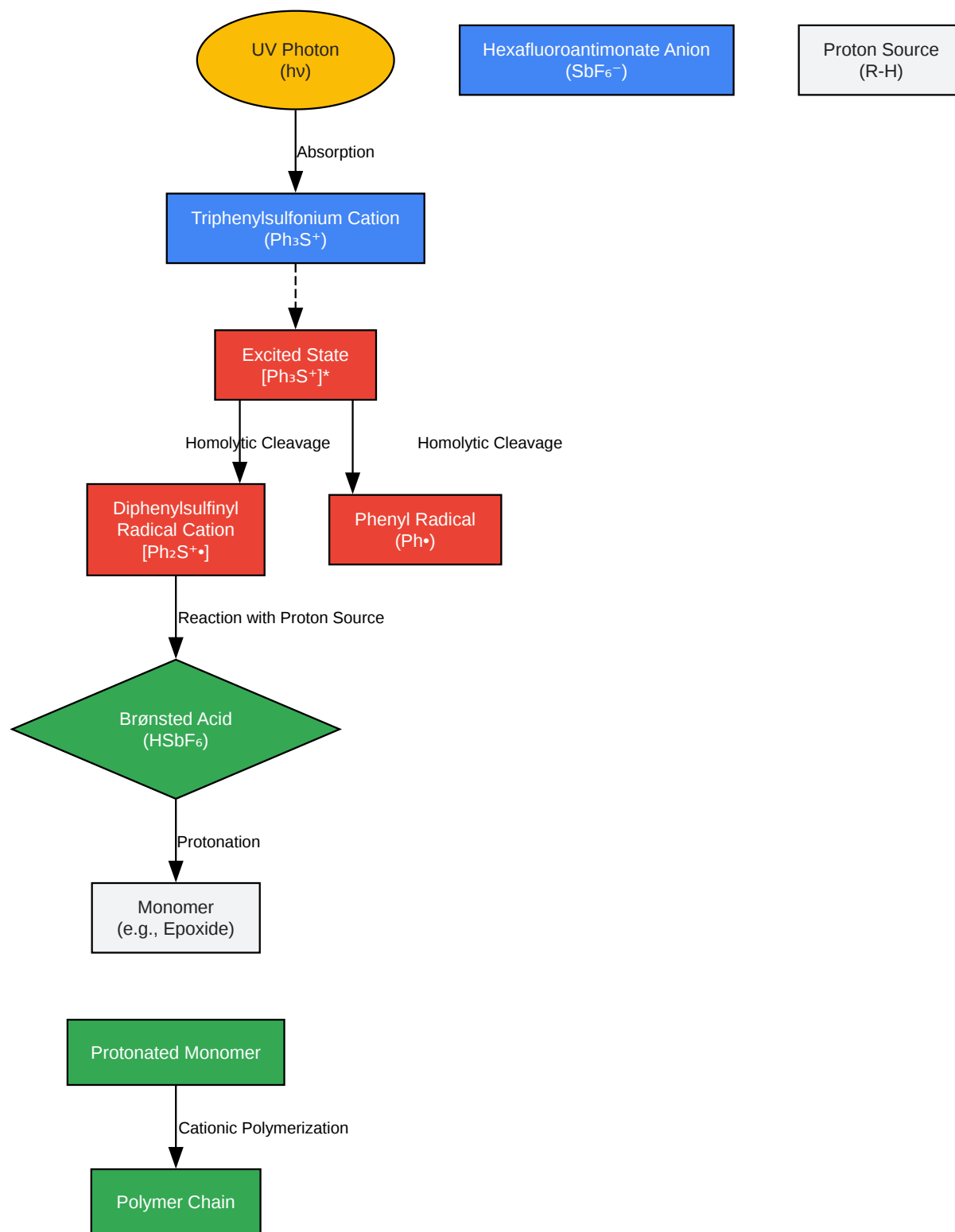
Exposure Route	Recommended Action	Source(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[1]
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	[1]

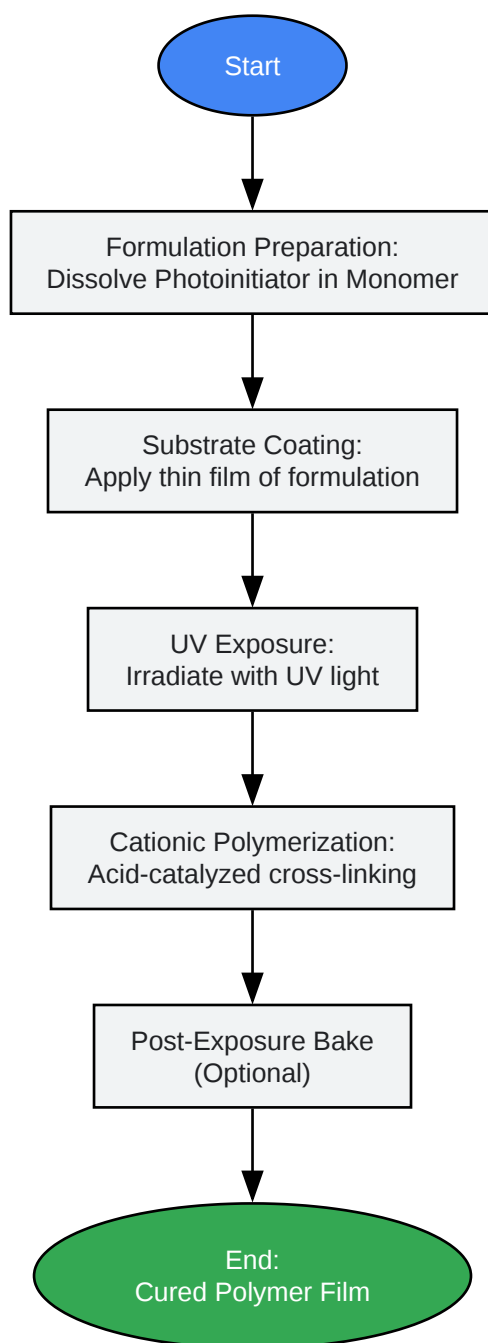
Table 4: Personal Protective Equipment (PPE)

Protection Type	Recommendation	Source(s)
Respiratory	Dust respirator, self-contained breathing apparatus (SCBA), or supplied air respirator.	[1]
Hand	Impervious gloves.	[1]
Eye	Safety goggles. A face-shield may be required in some situations.	[1]
Skin and Body	Impervious protective clothing. Protective boots may be required.	[1]

## Mechanism of Action: Photoacid Generation

**Triphenylsulfonium hexafluoroantimonate** functions as a photoinitiator by undergoing photolysis upon exposure to UV radiation to produce a strong Brønsted acid ( $\text{HSbF}_6$ ). This generated acid then acts as a catalyst for various chemical processes, most notably the ring-opening polymerization of epoxides and other cyclic ethers, which is a cornerstone of many photolithography and 3D printing technologies.





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